

Storage and handling recommendations for 2-Amino-3,5-difluorophenol

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Compound of Interest

Compound Name: 2-Amino-3,5-difluorophenol

Cat. No.: B112039

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Technical Support Center: 2-Amino-3,5-difluorophenol

This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **2-Amino-3,5-difluorophenol**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-Amino-3,5-difluorophenol**?

For optimal stability, **2-Amino-3,5-difluorophenol** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^[1] To prevent potential degradation from exposure to air and moisture, storing under an inert atmosphere (e.g., nitrogen or argon) is recommended.^[2] The compound should also be protected from light.^{[1][2]} While some suppliers may ship the product at ambient temperatures, long-term storage at refrigerated temperatures, typically between 2-8°C, is advised to maintain its quality and purity.^[3]

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

When working with **2-Amino-3,5-difluorophenol**, it is crucial to use appropriate personal protective equipment to avoid contact. This includes:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[4]
- Respiratory Protection: If working with the powder outside of a certified chemical fume hood or in cases of poor ventilation where dust may be generated, a NIOSH/MSHA approved respirator is necessary.[1]

Q3: What are the primary hazards associated with **2-Amino-3,5-difluorophenol**?

2-Amino-3,5-difluorophenol is classified as harmful and an irritant.[2][5] The primary hazards include:

- Harmful if swallowed, in contact with skin, or if inhaled.[5]
- Causes skin and serious eye irritation.[5]
- May cause respiratory irritation.[5]

Q4: What materials are incompatible with **2-Amino-3,5-difluorophenol**?

To prevent hazardous reactions, avoid contact with strong oxidizing agents, strong acids, and chloroformates.[1]

Q5: What should I do in case of an accidental spill?

For a minor spill, first ensure the area is well-ventilated and eliminate any ignition sources.[4]

Wearing appropriate PPE, you should:

- Avoid generating dust. You can dampen the spilled solid with a solvent like acetone to minimize dust.[2]
- Carefully sweep or vacuum the material into a suitable, sealed container for disposal.[4]
- Clean the spill area thoroughly with a damp cloth or paper towels, and then wash with soap and water.[2]

- Dispose of the contaminated materials as hazardous waste according to local regulations.^[4]
^[6]

Troubleshooting Guide

Problem 1: The **2-Amino-3,5-difluorophenol** powder has changed color (e.g., darkened).

- Possible Cause: Aminophenols as a class of compounds can be sensitive to air and light, which may cause discoloration over time due to oxidation or degradation.^[1]^[6]
- Recommended Action:
 - Assess the extent of discoloration: A slight change in color may not significantly impact the compound's purity for some applications. However, significant darkening could indicate substantial degradation.
 - Verify purity: If the integrity of your experiment is critical, it is recommended to re-analyze the material's purity using an appropriate analytical technique, such as NMR or HPLC, before use.
 - Prevent further degradation: Ensure the container is tightly sealed, purged with an inert gas if possible, and stored in a cool, dark place as recommended.

Problem 2: The compound is not dissolving as expected.

- Possible Cause: The solubility of **2-Amino-3,5-difluorophenol** may be limited in certain solvents. Inadequate mixing or attempting to dissolve too much material at once can also lead to solubility issues. While specific solubility data is not readily available, general principles of "like dissolves like" can be applied.
- Recommended Action:
 - Consult literature for appropriate solvents: If available, check experimental procedures from publications that have used this compound.
 - Use gentle heating or sonication: These methods can aid in the dissolution of the compound. However, be cautious with heating as it could potentially accelerate degradation.

- Perform small-scale solubility tests: Before committing your entire sample, test the solubility in a small amount of various solvents to find the most suitable one for your application.

Data Summary

Parameter	Recommendation/Value	Source(s)
Storage Temperature	2-8°C	[3]
Storage Conditions	Cool, dry, well-ventilated, protected from light, under an inert atmosphere.	[1][2][6]
Incompatible Materials	Strong oxidizing agents, strong acids, chloroformates.	[1]
Appearance	Solid powder.	[3]
Molecular Weight	145.11 g/mol	

Experimental Workflow

Troubleshooting Workflow for 2-Amino-3,5-difluorophenol Handling

This diagram outlines the logical steps to take when encountering common issues with **2-Amino-3,5-difluorophenol**.

Caption: Troubleshooting workflow for **2-Amino-3,5-difluorophenol**.

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